

physical and chemical properties of 2-(Morpholinodithio)benzothiazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Morpholinodithio)benzothiazole

Cat. No.: B160313

[Get Quote](#)

An In-depth Technical Guide to 2-(Morpholinodithio)benzothiazole

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-(Morpholinodithio)benzothiazole**, tailored for researchers, scientists, and drug development professionals. The information presented is collated from various scientific and chemical data sources.

Compound Identification and Core Properties

2-(Morpholinodithio)benzothiazole, also known by synonyms such as MBSS and MDB, is a sulfur-containing heterocyclic compound.^[1] Structurally, it is composed of a benzothiazole core linked to a morpholine ring via a disulfide bridge.^[1] This unique structure is fundamental to its primary application in polymer chemistry.^[1]

Table 1: Compound Identifiers

Identifier	Value
CAS Number	95-32-9[1][2][3][4]
Molecular Formula	C ₁₁ H ₁₂ N ₂ OS ₃ [1][2][3][4]
IUPAC Name	4-(1,3-benzothiazol-2-yl)disulfanylmorpholine[3][4]
Synonyms	MDB, MBSS, Morfax, Sulfenax MOB, Accelerator MDB[1][4][5]

Quantitative Physical and Chemical Data

The compound is a solid substance under standard conditions, typically appearing as buff to brown flakes or a cream to light-yellow powder.[1][4] It possesses a characteristic sweet odor.[1]

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	284.4 g/mol [3][4]
Melting Point	125 - 135 °C (Values vary across sources: 85.5-87°C, 130°C, 132-136°C)[1][2][3][6][7]
Boiling Point (Predicted)	455.0 ± 55.0 °C[2][8]
Density (estimate)	1.37 - 1.51 g/cm ³ [2][8]
Solubility	Insoluble in water.[1][9] Soluble in benzene, acetone, methanol, and chloroform.[1][2]
XLogP3	3.1 - 3.2[7]

Chemical Properties and Applications

Role in Rubber Vulcanization

The principal application of **2-(Morpholinodithio)benzothiazole** is as a delayed-action vulcanization accelerator in the rubber industry.[1] Vulcanization is a critical chemical process that enhances the physical properties of natural and synthetic rubber, such as elasticity, durability, and heat resistance.[1] This compound plays a crucial role by accelerating the sulfur-based cross-linking of polymer chains.[1] It provides an excellent balance between processing safety (scorch delay) and a high rate of cure once initiated, which is highly desirable in manufacturing processes for products like tires, belts, and hoses.[1][5] When used as an accelerator, the typical dosage is 0.4-1.5 parts per hundred rubber (phr).[2]

Other Industrial and Research Applications

Beyond its primary role in rubber manufacturing, research has explored its potential in other areas:

- **Corrosion Inhibitor:** It has been investigated for its ability to inhibit corrosion, particularly for copper and steel surfaces in acidic environments.[1][3]
- **Chemical Synthesis:** Its unique structure makes it a valuable intermediate for synthesizing other specialized chemicals.[5] It serves as a raw material for producing germicides and pesticides in the agrochemical sector and as a precursor for active pharmaceutical ingredients (APIs).[5]

Chemical Reactivity

The compound undergoes exothermic decomposition when subjected to temperatures above 200°C.[3] When heated with sulfur and zinc oxide, it can transform to yield different sulfur-containing products depending on the reaction conditions.[3]

Experimental Protocols: Synthesis

A prevalent method for synthesizing **2-(Morpholinodithio)benzothiazole** involves the reaction of its monosulfide analogue, 2-(morpholinothio)benzothiazole, with elemental sulfur. A detailed experimental protocol is outlined below.

Protocol: Synthesis from 2-(Morpholinothio)benzothiazole and Sulfur[6]

1. Reagents and Materials:

- 2-(morpholiniothio)benzothiazole (25.2 g, 0.1 mole)
- Sulfur (3.2 g, 0.1 mole)
- Anhydrous isopropyl alcohol (150 ml)
- Sodium hydroxide (0.01 mole)
- 2-mercaptobenzothiazole (MBT) (0.01 mole)
- Glass or glass-lined reactor

2. Procedure:

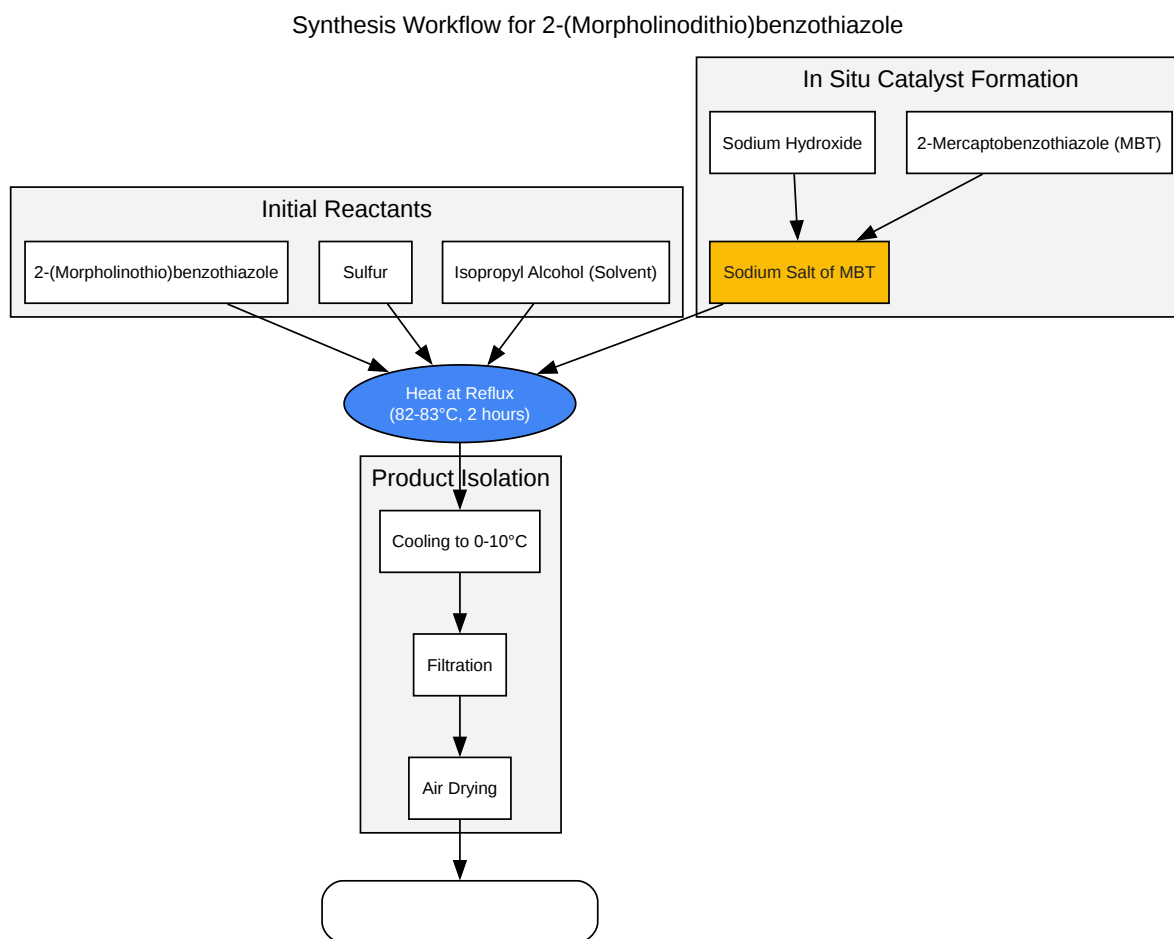
- Charge the reactor with 2-(morpholiniothio)benzothiazole, sulfur, and anhydrous isopropyl alcohol.
- The catalyst, sodium salt of mercaptobenzothiazole, is formed in situ by adding solid sodium hydroxide and then 2-mercaptobenzothiazole (MBT) to the reaction mixture.
- Stir the reaction mixture and heat it at refluxing temperature (approximately 82-83°C) for 2 hours. The reaction is typically complete within one hour.
- Cool the reaction mixture to 30°C. A precipitate usually begins to form between 67-74°C.
- Continue stirring and cool the mixture to 0°C. Hold the temperature at 0-10°C for about 30 minutes.
- Filter the mixture.
- Air dry the collected solids at 25-30°C.

3. Expected Outcome:

- A 94.4-95% yield of **2-(morpholinodithio)benzothiazole** with a melting point of 132°-136°C.
[\[6\]](#)

Mandatory Visualizations

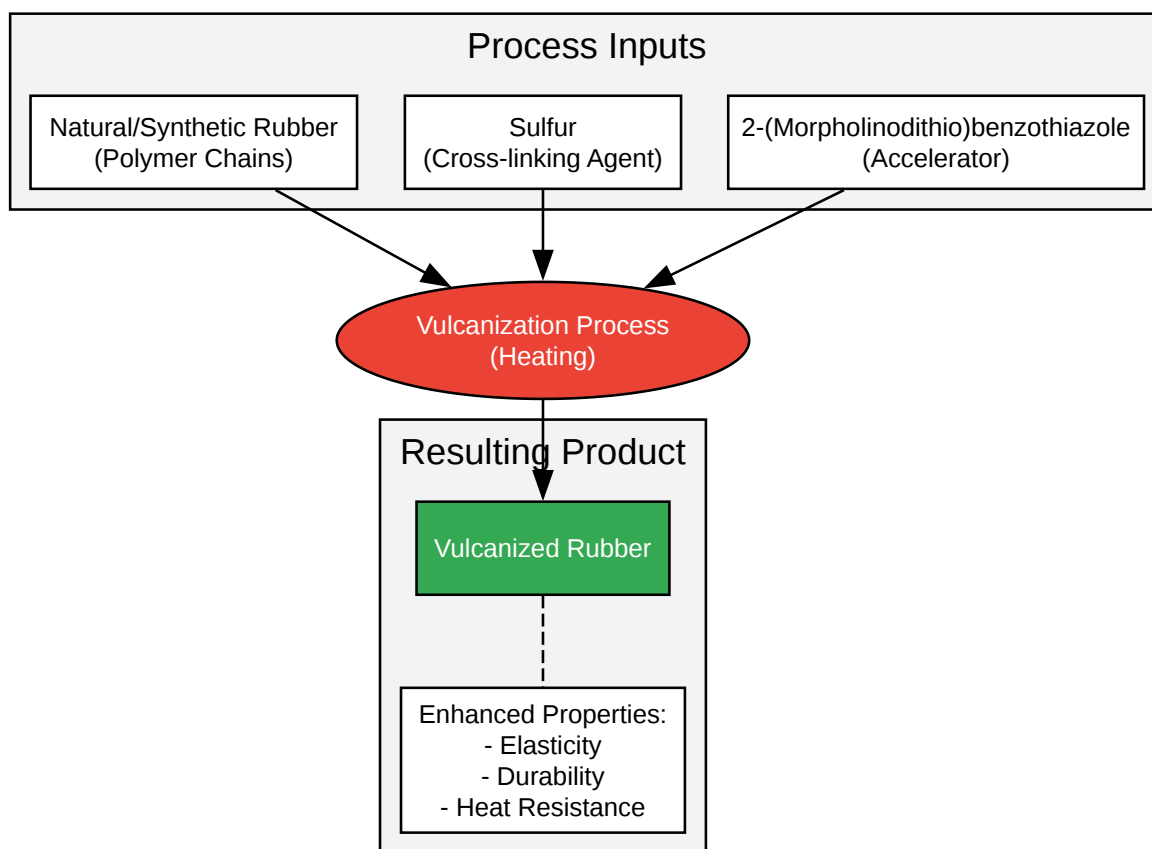
The following diagrams illustrate the synthesis workflow and the logical role of **2-(Morpholinodithio)benzothiazole** in industrial applications.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-(Morpholinodithio)benzothiazole**.

Logical Role in Rubber Vulcanization



[Click to download full resolution via product page](#)

Caption: Logical workflow of **2-(Morpholinodithio)benzothiazole** in rubber vulcanization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Morpholinodithio)benzothiazole | 95-32-9 | Benchchem [benchchem.com]
- 2. chembk.com [chembk.com]
- 3. Buy 2-(Morpholinodithio)benzothiazole | 95-32-9 [smolecule.com]

- 4. 2-(4-Morpholinylthio)benzothiazole | C₁₁H₁₂N₂OS₃ | CID 7231 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. nbino.com [nbino.com]
- 6. prepchem.com [prepchem.com]
- 7. echemi.com [echemi.com]
- 8. 2-(Morpholinodithio)benzothiazol | 95-32-9 [m.chemicalbook.com]
- 9. cymitquimica.com [cymitquimica.com]
- To cite this document: BenchChem. [physical and chemical properties of 2-(Morpholinodithio)benzothiazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160313#physical-and-chemical-properties-of-2-morpholinodithio-benzothiazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com